

Application Notes and Protocols for AR231453 in Diabetic Mouse Models

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Compound of Interest

Compound Name: AR 231453
CAS No.: 733750-99-7
Cat. No.: B1666077

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Introduction

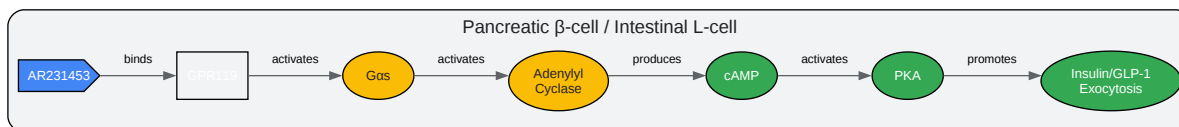
AR231453 is a potent and selective agonist for the G protein-coupled receptor 119 (GPR119). [1] GPR119 is predominantly expressed in pancreatic β -cells and intestinal L-cells, making it a promising therapeutic target for type 2 diabetes.[2] Activation of GPR119 by AR231453 stimulates the G α s signaling pathway, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).[3][4] This cascade of events results in two primary beneficial effects for glycemic control:

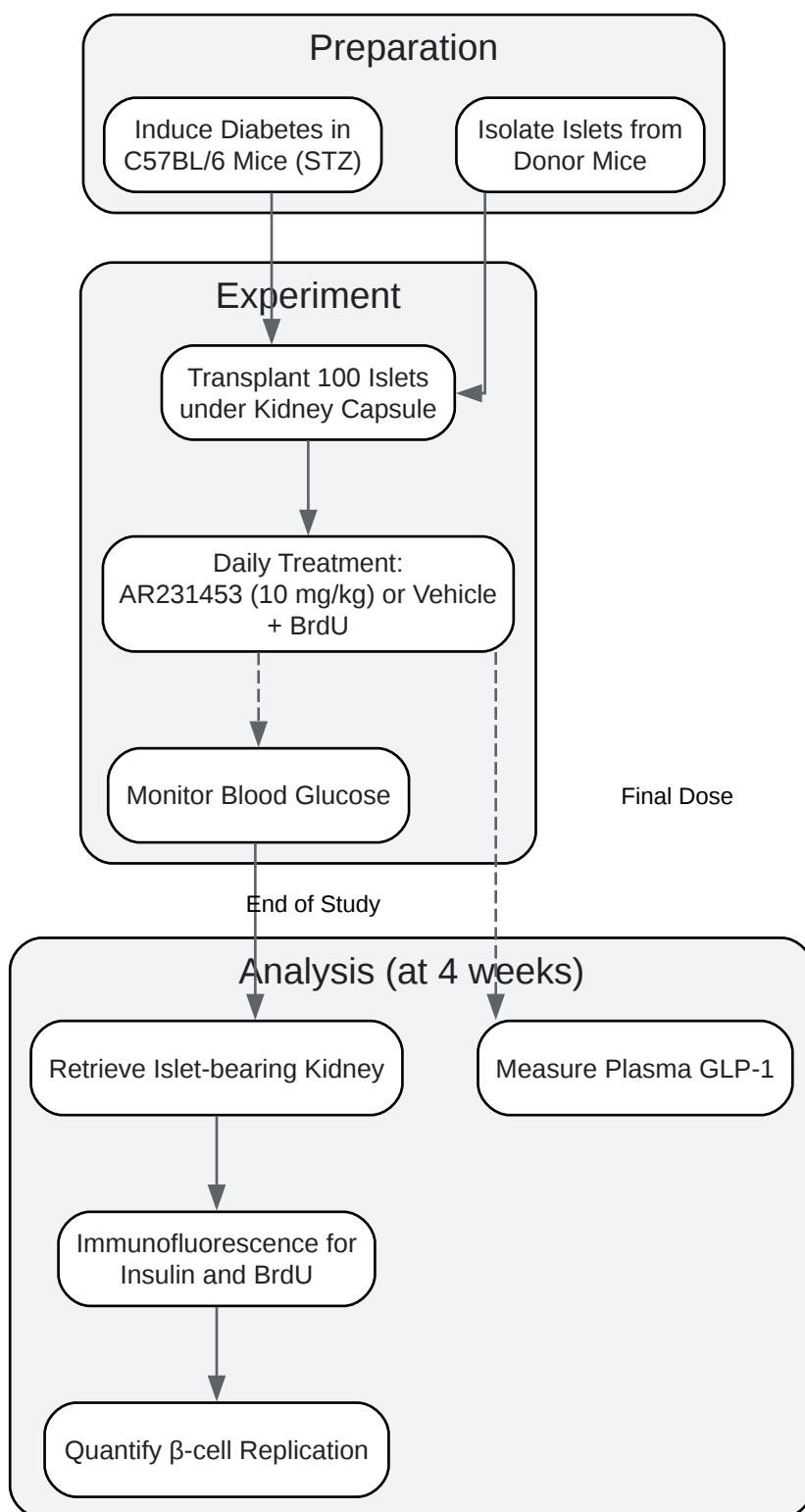
- **Enhanced Glucose-Dependent Insulin Secretion:** AR231453 potentiates the release of insulin from pancreatic β -cells in the presence of elevated glucose levels.[5][6]
- **Increased Incretin Hormone Release:** It stimulates the secretion of glucagon-like peptide-1 (GLP-1) from intestinal L-cells, which in turn enhances insulin secretion and promotes satiety.[2][7]

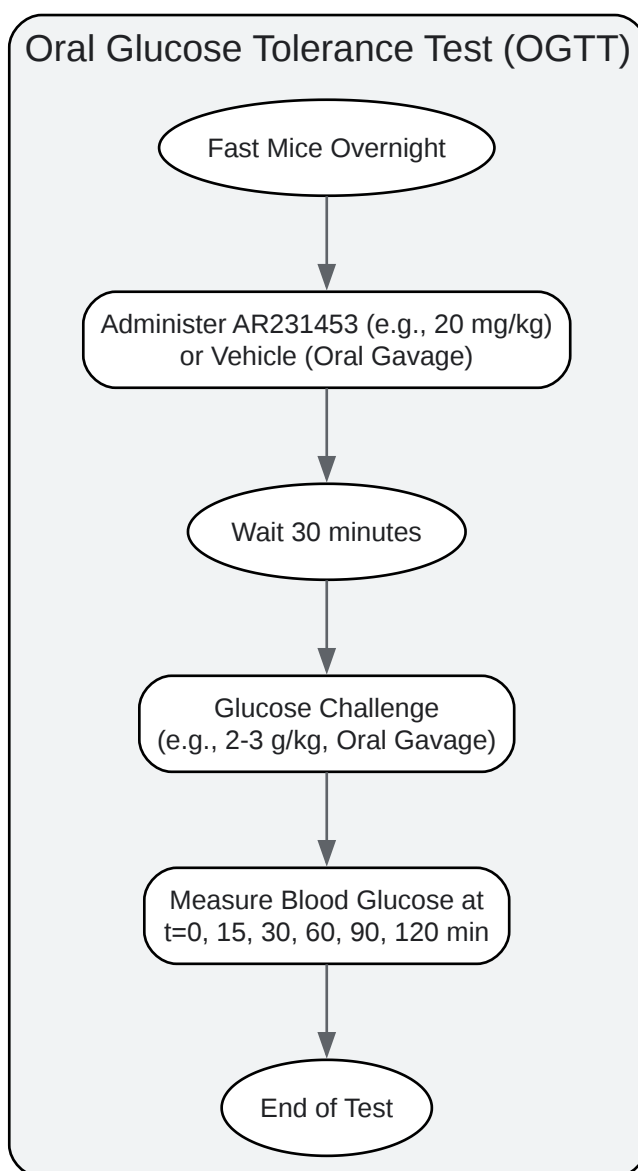
These application notes provide a comprehensive overview of the use of AR231453 in preclinical diabetic mouse models, including detailed experimental protocols, quantitative data summaries, and visual representations of its mechanism of action and experimental workflows.

Mechanism of Action

AR231453 acts as a GPR119 agonist. The binding of AR231453 to GPR119 on pancreatic β -cells and intestinal L-cells initiates a signaling cascade that ultimately leads to improved glucose homeostasis.







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